

High-Purity Synthesis & Purification of Dichlorodioctadecylsilane

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Compound of Interest

Compound Name: Silane, dichlorodioctadecyl-

CAS No.: 67494-12-6

Cat. No.: B1587642

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Executive Summary

Dichlorodioctadecylsilane (DCDODS),

, represents a critical class of sterically bulky organosilanes. Unlike its mono-substituted counterparts used for standard C18 HPLC bonding, the di-substituted architecture of DCDODS offers unique utility in creating highly hydrolytically stable Self-Assembled Monolayers (SAMs) and specialized "shielded" stationary phases.

The synthesis of DCDODS presents a specific challenge: ensuring the precise di-substitution of the silicon center while strictly excluding moisture. While industrial routes often utilize hydrosilylation of dichlorosilane gas (

), this guide details the Grignard Coupling Strategy. This approach is safer and more reproducible for laboratory-scale research, utilizing liquid reagents (

) to achieve high-purity results without the need for hazardous gas handling manifolds.

Chemical Profile[1][2][3][4][5]

Property	Specification
IUPAC Name	Dichlorodioctadecylsilane
CAS Number	67494-12-6 (Analogous)
Formula	
Molecular Weight	~605.96 g/mol
Physical State	Waxy Solid / Semi-solid at RT
Melting Point	~45–55°C (Estimate based on homologues)
Boiling Point	>220°C @ 0.1 mmHg (Decomposes at atm pressure)
Reactivity	High Moisture Sensitivity (Hydrolyzes to HCl + Siloxanes)

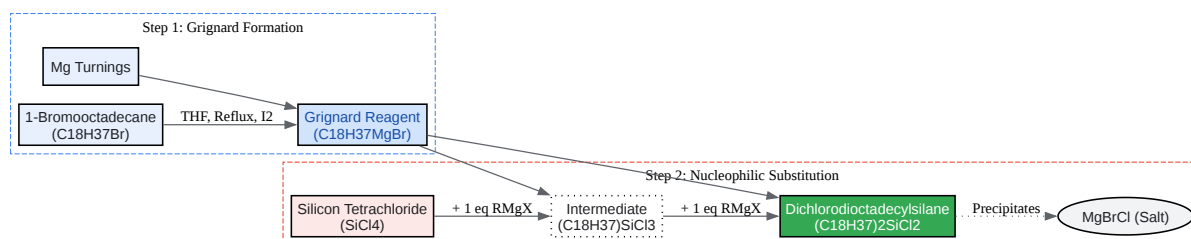
Strategic Synthesis Architecture

The synthesis targets the nucleophilic substitution of chlorine atoms on silicon tetrachloride () by octadecylmagnesium bromide.

The Reaction Logic

- Grignard Formation: Generation of the carbon nucleophile ().
- Controlled Coupling: Stepwise addition to to favor di-substitution over mono- or tri-substitution.
- Anhydrous Workup:CRITICAL. Unlike standard organic synthesis, this reaction cannot be quenched with water. The product is a chlorosilane; water will instantly destroy it. Purification relies entirely on dry filtration and distillation/recrystallization.

Mechanistic Pathway (DOT Visualization)



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Caption: Sequential nucleophilic substitution mechanism. Note the precipitation of Magnesium salts which drives the reaction forward in non-polar solvents.

Detailed Experimental Protocol

Safety Warning: All steps must be performed under a dry Nitrogen or Argon atmosphere using Schlenk techniques.

releases HCl upon contact with moisture.

Phase 1: Reagent Preparation[6]

- Magnesium: 2.4 g (100 mmol), turnings, mechanically activated (crushed) and flame-dried.
- 1-Bromooctadecane: 33.3 g (100 mmol), dissolved in 50 mL anhydrous THF.
- Silicon Tetrachloride () : 8.5 g (50 mmol). Note: We use a 2:1 ratio. A slight excess of (e.g., 1.1 eq relative to desired stoichiometry) can minimize tri-substitution, but di-substitution is sterically self-limiting.

- Solvents: THF (distilled over Na/Benzophenone) and Hexane (dried over molecular sieves).

Phase 2: Synthesis Procedure

- Apparatus Setup: Flame-dry a 3-neck round bottom flask (RBF) equipped with a reflux condenser, addition funnel, and magnetic stir bar. Flush continuously with Argon.
- Grignard Initiation: Add Mg turnings to the RBF. Add 5 mL of the Bromooctadecane solution and a crystal of Iodine. Heat gently with a heat gun until the solution turns colorless (initiation).
- Grignard Propagation: Add the remaining Bromooctadecane solution dropwise over 1 hour while maintaining a gentle reflux. Stir for an additional 2 hours at reflux to ensure complete consumption of alkyl halide.
- Coupling Reaction:
 - Cool the Grignard solution to 0°C.
 - In a separate dry flask, dilute (50 mmol) in 20 mL anhydrous Hexane.
 - Cannulate the solution into the Grignard solution slowly.
 - Note on Addition Order: Adding Grignard to (Inverse Addition) favors mono-substitution. Adding to Grignard favors poly-substitution. Since we want the Di-substituted product, we can add the silane to the Grignard, or mix 2 equivalents of Grignard to 1 equivalent of Silane.
- Thermal Drive: Allow the mixture to warm to Room Temperature (RT), then reflux for 4–6 hours. The sterically bulky C18 chains require thermal energy to overcome the barrier for the second substitution.

Phase 3: The "Dry" Workup

Crucial Deviation from Standard Organic Chem: Do NOT add water.^[1]

- Solvent Exchange: The reaction mixture contains Magnesium salts () which are partially soluble in THF but insoluble in Hexane.
- Strip THF: Remove the THF under vacuum (Schlenk line) until a viscous slurry remains.
- Resuspend: Add 100 mL of anhydrous Hexane. Vigorously stir. This precipitates the Magnesium salts completely.
- Inert Filtration: Filter the slurry through a Schlenk frit (medium porosity) or Celite pad under Argon pressure.
 - Filtrate: Contains Crude DCDODS.
 - Filter Cake: Magnesium salts (Discard safely).

Purification Architecture

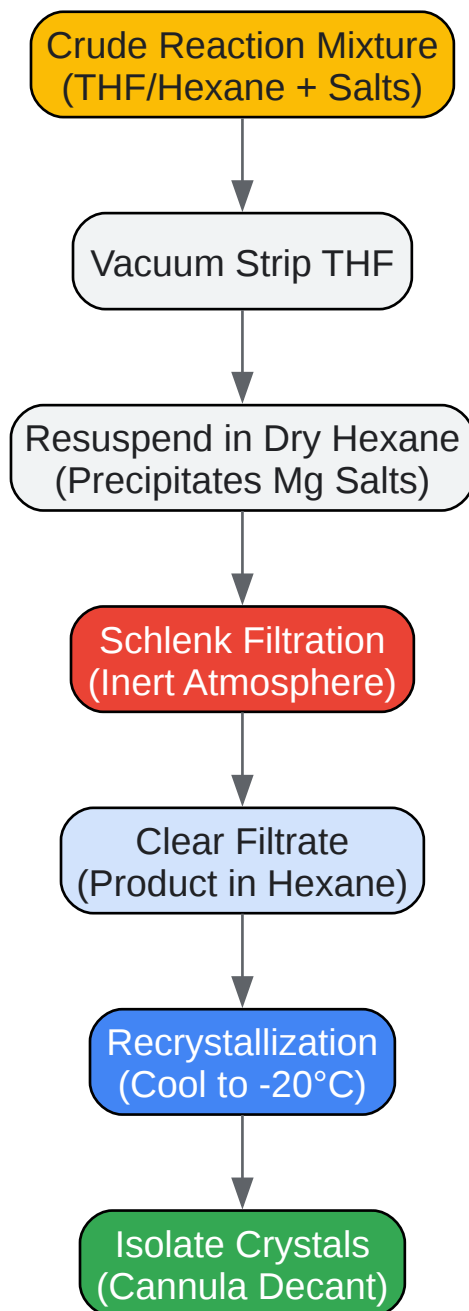
Because DCDODS is a high-molecular-weight waxy solid, distillation is difficult without specialized equipment (wiped film). Recrystallization is the superior method for high-purity isolation.

Protocol

- Crude Concentration: Evaporate the Hexane from the filtrate to yield a waxy, off-white solid.
- Vacuum Distillation (Optional but Recommended): If the product is liquid enough, perform a "Kugelrohr" distillation at $>200^{\circ}\text{C}$ / 0.05 mmHg to remove any unreacted octadecane or mono-substituted lights.
- Recrystallization:
 - Dissolve the waxy solid in the minimum amount of boiling anhydrous Hexane (approx $40\text{--}50^{\circ}\text{C}$).
 - Allow to cool slowly to RT, then to -20°C in a freezer (under Argon).

- DCDODS will crystallize as white plates/needles.
- Supernatant will contain trace tri-substituted impurities and unreacted hydrocarbons.
- Isolation: Decant supernatant via cannula. Dry crystals under high vacuum.

Workflow Visualization



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Caption: Purification workflow emphasizing the removal of magnesium salts without aqueous hydrolysis.

Analytical Validation

To validate the structure and purity, Nuclear Magnetic Resonance (NMR) is the gold standard.

Analysis	Expected Signal	Interpretation
NMR	0.88 (t, 6H)	Terminal methyl groups of C18 chains.
1.26 (m, ~60H)	Methylene backbone ().	
1.0–1.1 (m, 4H)	-methylene protons attached to Si ().	
NMR	+32 to +34 ppm	Distinctive shift for Dialkyldichlorosilanes ().
Impurity Check:	Mono-Cl () appears ~ +15 ppm; Tri-Cl () appears ~ +12 ppm.	
Elemental Analysis	%Cl	Theoretical ~11.7%. Low Cl indicates hydrolysis (silanol formation).

Handling & Storage

- Atmosphere: Must be stored under Nitrogen/Argon.
- Container: Schlenk flask or tightly sealed glass vial with PTFE liner, inside a desiccator.

- Shelf Life: 6–12 months if strictly anhydrous. Haze formation indicates hydrolysis (polymerization).

References

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Sources

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